

L-Talose: A Rare Sugar Poised for Innovation in Glycoscience

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

L-Talose, an aldohexose rare sugar, is progressively emerging from obscurity within the field of glycoscience. Its limited natural availability has historically constrained its investigation and application. However, recent advancements in enzymatic and chemical synthesis are paving the way for a deeper exploration of its unique biological activities and therapeutic potential. This technical guide provides a comprehensive overview of **L-talose**, focusing on its synthesis, biological significance, and the experimental methodologies crucial for its study. Particular emphasis is placed on its role as a constituent of bacterial antigens and its potential interactions with key metabolic pathways, offering a valuable resource for researchers in glycoscience and drug development.

Introduction

Rare sugars, defined as monosaccharides and their derivatives that are scarce in nature, represent a vast and largely untapped reservoir of bioactive molecules.[1] **L-talose**, a C-2 epimer of L-galactose and a C-4 epimer of L-mannose, is a prime example of such a molecule. [2] While its D-enantiomer has seen some use in the characterization of isomerases, **L-talose** is gaining attention for its presence in the lipopolysaccharides (LPS) of certain pathogenic bacteria and its potential to modulate biological processes.[2][3] The growing interest in L-sugars for the development of novel therapeutics and biochemical tools underscores the importance of a detailed understanding of **L-talose**.[4][5] This guide aims to consolidate the



current knowledge on **L-talose**, providing a technical foundation for its synthesis, characterization, and biological investigation.

Physicochemical Properties of L-Talose

A clear understanding of the fundamental properties of **L-talose** is essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C6H12O6	[6][7]
Molecular Weight	180.16 g/mol	[6][8]
CAS Number	23567-25-1	[7][8]
Appearance	White fine crystalline powder	[8]
Melting Point	120-123 °C	[8]
Optical Rotation	-20° (c=5, H ₂ O)	[8]
Solubility	Slightly soluble in water and DMSO	[8][9]

Synthesis of L-Talose

The scarcity of **L-talose** in nature necessitates its production through synthetic routes. Both enzymatic and chemical methods have been developed, each with distinct advantages and challenges.

Enzymatic Synthesis

Enzymatic synthesis offers high specificity and milder reaction conditions compared to chemical methods.

Isomerization from L-Tagatose: L-rhamnose isomerase from Pseudomonas sp. can be
utilized to catalyze the isomerization of L-tagatose to L-talose. This method has reported
yields of approximately 12% at equilibrium.[10]



• Isomerization from D-Tagatose (for D-Talose): While not producing **L-talose** directly, the production of D-talose from D-tagatose using L-ribose isomerase from Cellulomonas parahominis is a well-documented process with a yield of about 13.0% at equilibrium.[11][12] This highlights the potential of isomerases for producing various talose isomers.

Chemical Synthesis

De novo asymmetric synthesis provides a versatile route to **L-talose** from achiral starting materials.

• Iterative Dihydroxylation: A highly efficient method involves the sequential osmium-catalyzed bis-dihydroxylation of substituted 2,4-dienoates. This strategy allows for the stereoselective synthesis of L-talo-y-lactone, a precursor to **L-talose**.[8]

Biological Significance and Signaling Pathways

The biological roles of **L-talose** are an active area of investigation. Its incorporation into bacterial cell surface glycans is the most well-characterized function, but emerging evidence suggests broader interactions with cellular metabolism.

Component of Bacterial Antigens

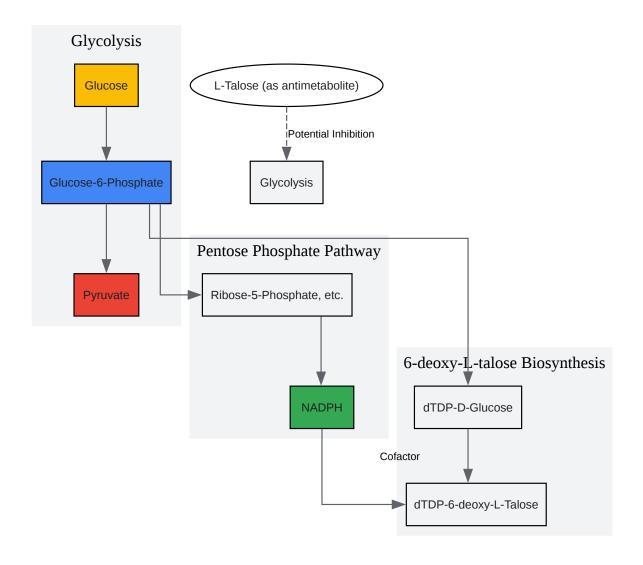
6-deoxy-**L-talose** is a key component of the O-polysaccharide in the lipopolysaccharide (LPS) of certain Gram-negative bacteria, such as Aggregatibacter actinomycetemcomitans.[1][3] In these organisms, the unique sugar structure contributes to the integrity of the cell wall and serves as a specific antigen.[3] The biosynthesis of this modified sugar is a potential target for novel antimicrobial agents.

Biosynthesis of 6-deoxy-L-talose

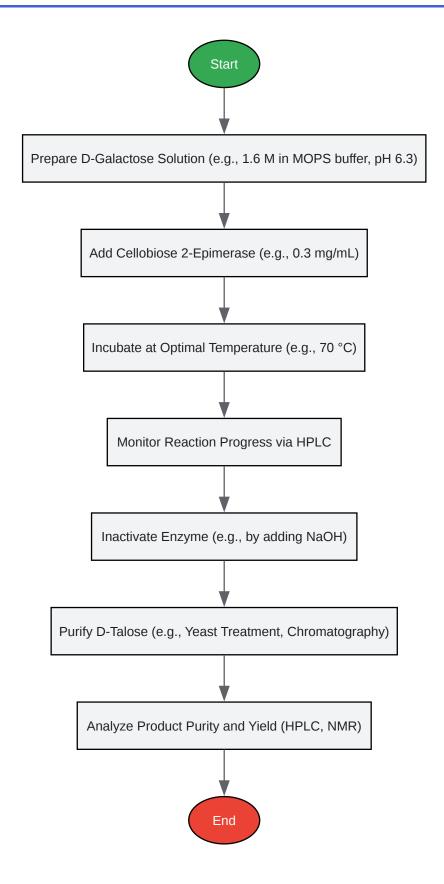
The pathway for the biosynthesis of dTDP-6-deoxy-**L-talose** begins with the common precursor, D-glucose-1-phosphate. This multi-step enzymatic cascade is a potential target for therapeutic intervention.











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- To cite this document: BenchChem. [L-Talose: A Rare Sugar Poised for Innovation in Glycoscience]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119587#l-talose-as-a-rare-sugar-in-glycoscience]

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